

molecular weight of 2-Benzyl-1,1,3,3-tetramethylisoindoline

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Compound of Interest

Compound Name: 2-Benzyl-1,1,3,3-tetramethylisoindoline

Cat. No.: B1281721

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An In-depth Technical Guide to 2-Benzyl-1,1,3,3-tetramethylisoindoline

This technical guide provides a comprehensive overview of **2-Benzyl-1,1,3,3-tetramethylisoindoline**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development. This document details the molecular properties, synthesis, and analytical data currently available for this compound.

Core Molecular Data

2-Benzyl-1,1,3,3-tetramethylisoindoline is a substituted isoindoline derivative. Its core structure consists of an isoindoline ring system with four methyl groups at the 1 and 3 positions and a benzyl group attached to the nitrogen atom.

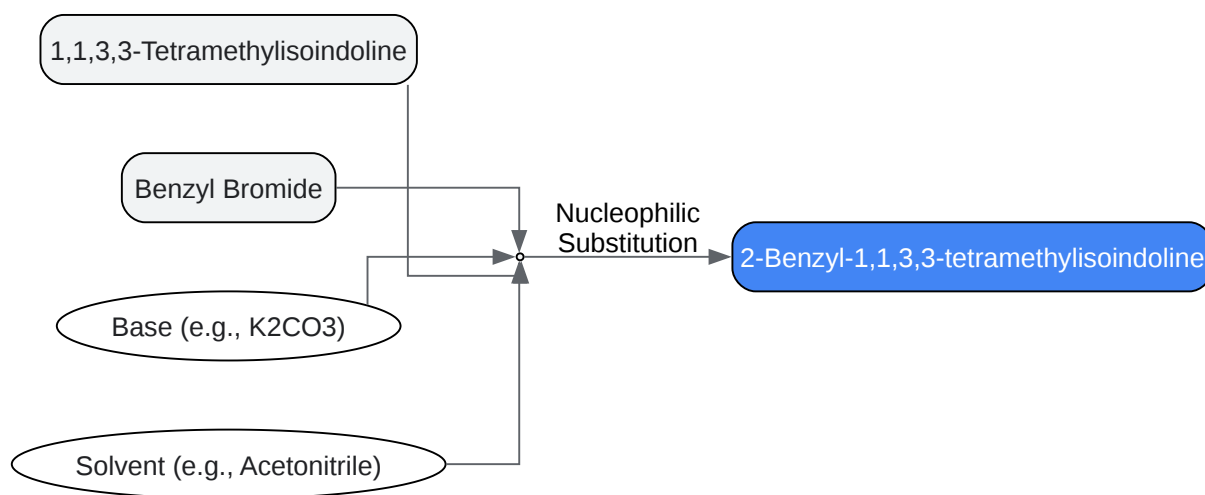
Property	Value
IUPAC Name	2-benzyl-1,1,3,3-tetramethyl-2,3-dihydro-1H-isoindole
CAS Number	82894-83-5
Molecular Formula	C ₁₉ H ₂₃ N
Molecular Weight	265.40 g/mol

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-Benzyl-1,1,3,3-tetramethylisoindoline** are not widely published in publicly accessible literature, the general synthesis of N-substituted isoindolines can be conceptualized through established organic chemistry principles. A plausible synthetic route is outlined below.

Conceptual Synthetic Pathway

A potential synthesis could involve the reaction of 1,1,3,3-tetramethylisoindoline with benzyl bromide in the presence of a suitable base. This would proceed via a nucleophilic substitution reaction where the secondary amine of the isoindoline core acts as the nucleophile.



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Figure 1: Conceptual synthetic pathway for **2-Benzyl-1,1,3,3-tetramethylisoindoline**.

Note: This represents a generalized approach. The actual experimental conditions, including the choice of base, solvent, reaction temperature, and purification methods, would require empirical optimization.

Analytical Data

Though comprehensive datasets are limited, information from chemical suppliers indicates the availability of various analytical spectra for **2-Benzyl-1,1,3,3-tetramethylisoindoline**. These analytical techniques are crucial for the structural elucidation and purity assessment of the compound.

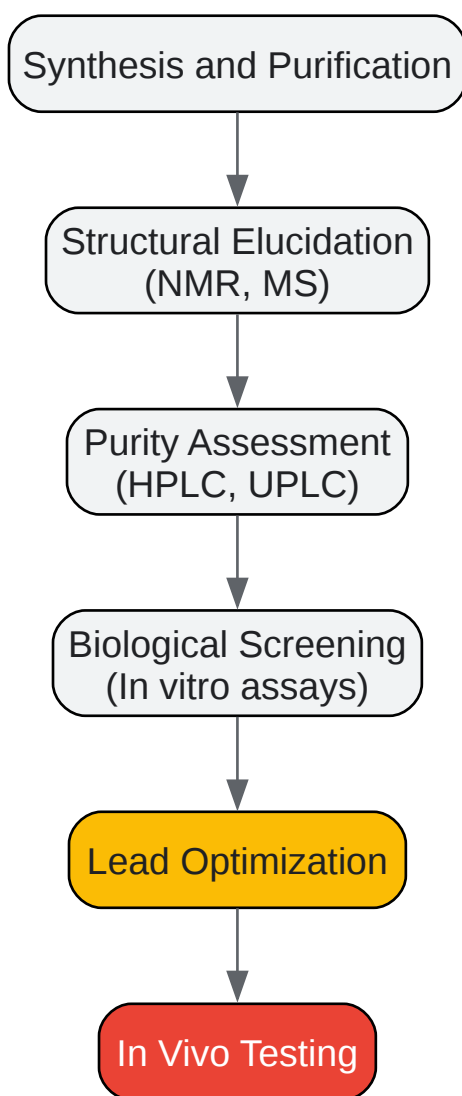
Analytical Technique	Availability
NMR (Nuclear Magnetic Resonance)	Available from suppliers[1]
HPLC (High-Performance Liquid Chromatography)	Available from suppliers[1]
LC-MS (Liquid Chromatography-Mass Spectrometry)	Available from suppliers[1]
UPLC (Ultra-Performance Liquid Chromatography)	Available from suppliers[1]

Applications in Drug Development

Currently, there is no specific information in the public domain detailing the application of **2-Benzyl-1,1,3,3-tetramethylisoindoline** in drug development or its interaction with specific signaling pathways. However, the isoindoline scaffold is a known structural motif in various biologically active molecules. Further research would be necessary to explore the pharmacological potential of this particular derivative.

Logical Workflow for Compound Characterization

The standard workflow for characterizing a novel compound like **2-Benzyl-1,1,3,3-tetramethylisoindoline** would follow a logical progression from synthesis to biological evaluation.



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Figure 2: Standard workflow for the characterization and development of a novel chemical entity.

Conclusion

2-Benzyl-1,1,3,3-tetramethylisoindoline is a defined chemical entity with established analytical data for its identification. While detailed experimental protocols and its role in biological systems are yet to be extensively documented in publicly available literature, its structural features suggest it may be of interest for further investigation in medicinal chemistry and drug discovery programs. The information provided in this guide serves as a foundational resource for researchers and scientists interested in exploring the potential of this compound.

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References

- 1. 82894-83-5[2-Benzyl-1,1,3,3-tetramethylisoindoline] Ambeed [ambeed.com]
- To cite this document: BenchChem. [molecular weight of 2-Benzyl-1,1,3,3-tetramethylisoindoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281721#molecular-weight-of-2-benzyl-1-1-3-3-tetramethylisoindoline]

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